

# Comparative dosimetry of Cobalt-60 and linear accelerators in radiotherapy.

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A Comparative Dosimetric Analysis of Cobalt-60 Units and Linear Accelerators in Radiotherapy

In the landscape of external beam radiotherapy, both **Cobalt-60** (Co-60) teletherapy units and medical linear accelerators (linacs) have long been pivotal in the treatment of cancer. While linacs are now more prevalent in developed nations, Co-60 units remain a robust and viable option in many parts of the world.[1][2] This guide provides an objective, data-driven comparison of the dosimetric properties of these two modalities, intended for researchers, scientists, and drug development professionals.

# Performance and Dosimetric Characteristics: A Quantitative Comparison

The fundamental differences in the radiation produced by Co-60 units (monoenergetic gamma rays at 1.17 and 1.33 MeV) and linacs (polyenergetic X-ray beams) lead to distinct dosimetric characteristics.[1] These differences have significant implications for treatment planning and clinical outcomes.

A key differentiator is the beam's energy and its penetration in tissue. Linacs can produce beams of higher energies (typically 4-18 MV), which results in a greater percentage depth dose (PDD) compared to Co-60 beams.[3][4] This allows for the effective treatment of deep-seated tumors.[3] Conversely, the lower energy of Co-60 beams can be advantageous for treating superficial tumors, such as those in the head and neck or breast.[3]







The physical size of the radiation source also plays a crucial role. The larger source size of Co-60 units results in a larger geometric penumbra, the region at the edge of the radiation field where the dose falls off rapidly.[3][5] This larger penumbra can lead to a higher radiation dose to surrounding healthy tissues.[1] Linacs, with their smaller focal spot, produce a sharper beam edge, allowing for more precise dose delivery.[3][6]

Modern linacs are equipped with multileaf collimators (MLCs), which allow for advanced treatment techniques such as Intensity-Modulated Radiotherapy (IMRT) and Volumetric Modulated Arc Therapy (VMAT).[6][7] These techniques enable highly conformal dose distributions that spare organs at risk (OARs). While IMRT can be performed with Co-60 units using compensators, it is generally more complex to implement.[1][2]

Below is a summary of key quantitative dosimetric parameters comparing Co-60 units and linear accelerators, compiled from various studies.



Parameter	Cobalt-60	Linear Accelerator (6 MV)	Linear Accelerator (10 MV)	Source(s)
Nominal Energy	1.25 MeV (average)	6 MV	10 MV	[1]
Depth of Maximum Dose (dmax)	0.5 cm	1.5 cm	2.5 cm	[3][4]
Percentage Depth Dose at 10 cm (10x10 cm² field)	~55%	~67%	~73%	[3][4]
Penumbra (80%-20%)	> 1 cm	< 5 mm	< 5 mm	[2][3]
Minimum Field Size	5 x 5 cm	0.5 x 0.5 cm	0.5 x 0.5 cm	[3]
PTV V95% (Prostate IMRT)	96.2%	95.0%	-	[1]
Maximum Spinal Cord Dose (Head & Neck IMRT)	46.2 Gy	38.5 Gy	-	[1]
PTV Coverage (Meningioma IMRT V95%)	97.8%	98.6%	-	[1]

# **Experimental Protocol for Comparative Dosimetry**

To perform a comprehensive dosimetric comparison between a Co-60 unit and a linear accelerator, a standardized experimental protocol is essential. The following methodology is a synthesis of established dosimetry guidelines, such as the IAEA TRS-398 and AAPM TG-51 protocols.



Objective: To measure and compare the fundamental dosimetric parameters of a Co-60 beam and a linac X-ray beam.

#### Materials:

- Cobalt-60 teletherapy unit
- Medical linear accelerator
- Water phantom (at least 30x30x30 cm³)
- Ionization chamber (e.g., Farmer-type)
- Electrometer
- Radiochromic film or other 2D dosimetry system
- · Waterproof phantom for film dosimetry
- Ruler and appropriate positioning aids

### Methodology:

- Machine Quality Assurance: Perform daily quality assurance checks on both the Co-60 unit and the linac to ensure stable and accurate beam output.
- Phantom Setup:
  - Position the water phantom on the treatment couch of the first machine to be measured (e.g., Co-60 unit).
  - Set the source-to-surface distance (SSD) to a standard value (e.g., 80 cm for Co-60, 100 cm for linac).
  - Level the phantom and fill it with water.
- Percentage Depth Dose (PDD) Measurement:
  - Mount the ionization chamber on the scanning mechanism of the water phantom.



- Position the chamber at the central axis of the beam at the depth of maximum dose (dmax).
- Set the field size to 10x10 cm<sup>2</sup>.
- Normalize the reading at dmax to 100%.
- Scan the chamber along the central axis from the surface to a depth of at least 20 cm, recording the ionization at regular intervals.
- Repeat the process for other relevant field sizes.
- Beam Profile Measurement:
  - Position the ionization chamber at a reference depth (e.g., 10 cm) on the central axis.
  - Scan the chamber across the beam in both the in-plane and cross-plane directions.
  - Measure the beam profile for various field sizes.
- Penumbra Measurement:
  - Using the beam profile data, determine the penumbra width, typically defined as the lateral distance between the 80% and 20% isodose lines.
- Output Factor Measurement:
  - Measure the dose rate for a range of field sizes and normalize it to the dose rate for the reference field size (10x10 cm²).
- Repeat for the Second Machine:
  - Repeat steps 2-6 for the second machine (e.g., linear accelerator), ensuring a consistent setup and measurement procedure.
- Data Analysis:
  - Plot the PDD curves and beam profiles for both machines.

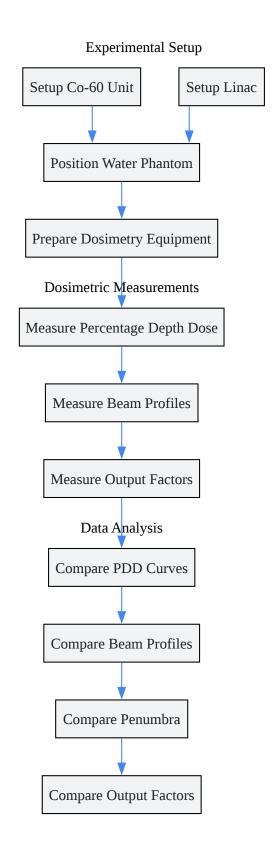


o Compare the dmax, PDD at various depths, penumbra width, and output factors.

# **Visualizing the Comparison**

To better understand the workflow and the key differences, the following diagrams are provided.

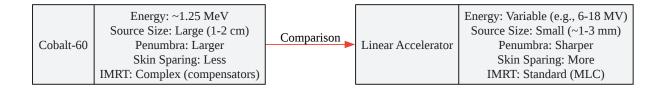




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Caption: Experimental workflow for comparative dosimetry.





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Caption: Key characteristic comparison of Co-60 and Linac.

## Conclusion

Both **Cobalt-60** units and linear accelerators are effective tools for radiotherapy, each with a distinct set of dosimetric characteristics. Linacs offer advantages in terms of higher energy, sharper penumbra, and the ability to perform complex treatments like IMRT with greater ease, making them ideal for treating deep-seated tumors and minimizing dose to surrounding tissues. [6][8] However, Co-60 units remain a reliable and cost-effective option, particularly for treating more superficial tumors.[2][3] The choice of technology ultimately depends on the clinical needs, available resources, and the specific treatment goals.[8]

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